

Molecular weight and formula of N-methylcyclohexanecarboxamide.

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Compound of Interest

Compound Name: *N-methylcyclohexanecarboxamide*

Cat. No.: *B3056012*

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An In-depth Technical Guide to N-methylcyclohexanecarboxamide

This guide provides a comprehensive overview of **N-methylcyclohexanecarboxamide**, a chemical compound of interest to researchers and professionals in drug development and organic chemistry. The document details its chemical properties, synthesis, and relevant data, presented in a clear and accessible format.

Chemical Identity and Properties

N-methylcyclohexanecarboxamide is a mono-substituted amide derivative of cyclohexanecarboxylic acid. Its fundamental chemical and physical properties are summarized below.

Table 1: Physicochemical Properties of **N-methylcyclohexanecarboxamide**

Property	Value	Reference
Molecular Formula	C ₈ H ₁₅ NO	[1]
Molecular Weight	141.21 g/mol	[1]
IUPAC Name	N-methylcyclohexanecarboxamide	[1]
CAS Number	6830-84-8	[1]
Exact Mass	141.115364102 Da	[1]
XLogP3-AA	1.6	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	1	[1]

Synonyms: The compound is also known by several other names, including Cyclohexanecarboxamide, N-methyl-; Hexahydro-N-methylbenzamide; and cyclohexyl-N-methylcarboxamide.[1]

Synthesis of N-methylcyclohexanecarboxamide

A common laboratory-scale synthesis of **N-methylcyclohexanecarboxamide** involves a two-step process starting from cyclohexanecarboxylic acid.[2] This procedure is outlined below.

Experimental Protocol: Synthesis from Cyclohexanecarboxylic Acid

Objective: To synthesize **N-methylcyclohexanecarboxamide** from cyclohexanecarboxylic acid.

Materials:

- Cyclohexanecarboxylic acid

- Thionyl chloride (SOCl_2)
- Aqueous methylamine (CH_3NH_2)
- Appropriate organic solvent (e.g., dichloromethane or diethyl ether)
- Apparatus for reflux, extraction, and purification

Procedure:

Step 1: Formation of Cyclohexanecarbonyl Chloride

- In a round-bottom flask equipped with a reflux condenser and a gas trap, cyclohexanecarboxylic acid is dissolved in a suitable solvent.
- Thionyl chloride is added dropwise to the solution. The reaction is typically performed in excess of thionyl chloride.
- The mixture is gently heated to reflux for a period sufficient to ensure complete conversion to the acid chloride. The progress of the reaction can be monitored by the cessation of gas evolution (HCl and SO_2).
- After the reaction is complete, the excess thionyl chloride and solvent are removed under reduced pressure to yield the crude cyclohexanecarbonyl chloride.

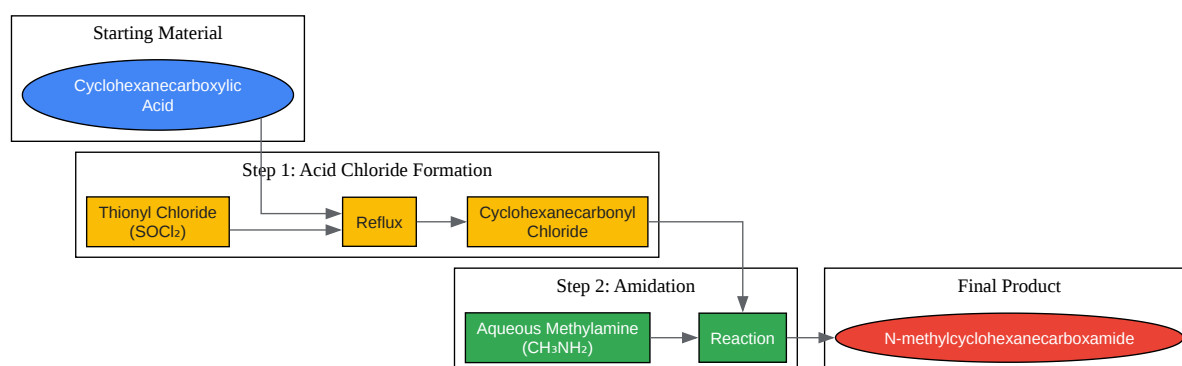
Step 2: Amidation to form **N-methylcyclohexanecarboxamide**

- The crude cyclohexanecarbonyl chloride is dissolved in an appropriate organic solvent.
- The solution is cooled in an ice bath.
- Aqueous methylamine is added dropwise to the cooled solution with vigorous stirring. An excess of methylamine is used to react with the acid chloride and to neutralize the hydrochloric acid byproduct.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for a specified period.

- The resulting mixture is then subjected to a work-up procedure, which typically involves washing with water and brine, followed by drying of the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
- The solvent is removed by rotary evaporation to yield the crude **N-methylcyclohexanecarboxamide**.
- Further purification can be achieved by recrystallization or column chromatography.

Logical Workflow and Diagrams

The synthesis of **N-methylcyclohexanecarboxamide** can be visualized as a sequential two-step chemical transformation. The following diagram illustrates this workflow.



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Caption: Synthesis workflow for **N-methylcyclohexanecarboxamide**.

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References

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